

Proper Disposal of 5-Bromo-2-methoxy-4-methylpyridine: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-methoxy-4-methylpyridine

Cat. No.: B021950

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For Immediate Release: This document provides essential safety, operational, and disposal protocols for **5-Bromo-2-methoxy-4-methylpyridine** (CAS No. 164513-39-7) to ensure the safety of laboratory personnel and maintain environmental compliance. Researchers, scientists, and professionals in drug development should adhere to these procedures to mitigate risks associated with the handling and disposal of this compound.

Hazard Identification and Safety Data

While comprehensive toxicological data for **5-Bromo-2-methoxy-4-methylpyridine** is not widely available, Safety Data Sheets (SDS) indicate that it is an irritant and may be harmful.^[1]^[2] It is imperative to handle this compound with the appropriate precautions.

Key Safety and Handling Data

Property	Value	Reference
CAS Number	164513-39-7	[1] [2] [3] [4] [5]
Molecular Formula	C7H8BrNO	[1] [5]
Molecular Weight	202.05 g/mol	[5]
Appearance	White to Almost white powder to crystal	[4]
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May be harmful by inhalation, in contact with skin, and if swallowed.	[1] [2]
Signal Word	Warning	[1] [2]
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338, P362+P364	[1] [2] [6]

Personal Protective Equipment (PPE)

Before handling or disposing of **5-Bromo-2-methoxy-4-methylpyridine**, all personnel must be equipped with the following personal protective equipment:

PPE Item	Specification	Purpose
Gloves	Chemical-resistant (e.g., nitrile rubber)	To prevent skin contact. [2]
Eye Protection	Safety glasses with side-shields or chemical splash goggles	To protect eyes from splashes. [2]
Lab Coat	Standard laboratory coat	To protect clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. [1] [2]	To avoid inhalation of dust or vapors.

Experimental Protocol: Spill Management

In the event of a spill, immediate and proper cleanup is crucial to minimize exposure and environmental contamination.

Small Spills:

- Evacuate and Ventilate: Ensure the area is well-ventilated.
- Absorb: Use an inert, non-combustible absorbent material (e.g., vermiculite, sand) to cover the spill.
- Collect: Carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.[\[7\]](#) Avoid generating dust.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.

Large Spills:

- Evacuate: Immediately evacuate the area.
- Contact EHS: Notify your institution's Environmental Health and Safety (EHS) department.

- Secure the Area: Prevent entry to the contaminated area.

Step-by-Step Disposal Protocol

The proper disposal of **5-Bromo-2-methoxy-4-methylpyridine** waste must comply with all local, state, and federal regulations.^[1] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[8]

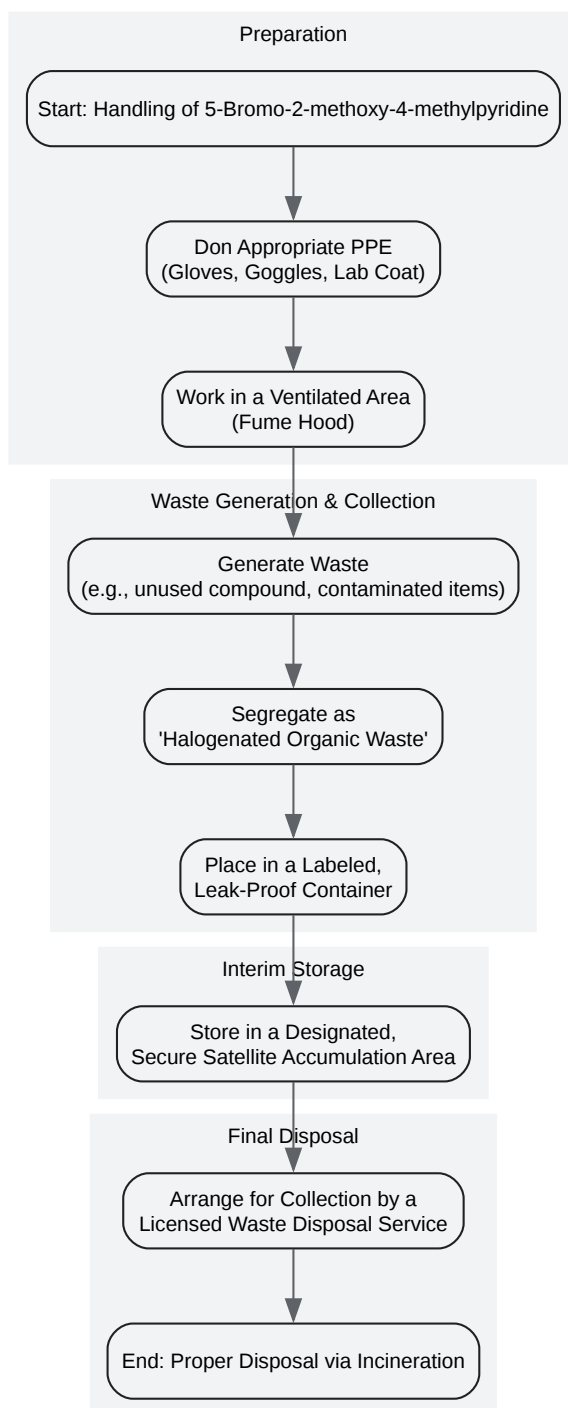
- Waste Identification and Segregation:
 - All waste containing **5-Bromo-2-methoxy-4-methylpyridine**, including the pure compound, solutions, and contaminated materials (e.g., pipette tips, gloves, absorbent pads), must be classified as hazardous waste.^{[9][10]}
 - This compound is a halogenated organic compound and should be segregated into a dedicated "Halogenated Organic Waste" stream. Do not mix with non-halogenated waste.
- Container Selection and Labeling:
 - Container: Collect waste in a designated, chemically compatible, leak-proof container with a secure screw-top cap.^{[9][10]} Polyethylene or glass containers are generally suitable.
 - Labeling: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**5-Bromo-2-methoxy-4-methylpyridine**," along with the associated hazard pictograms (e.g., irritant).^[7]
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area.^{[8][10]}
 - The storage area should be away from incompatible materials such as strong oxidizing agents and acids.^{[10][11]}
- Final Disposal:
 - Arrange for the collection of the hazardous waste container by a licensed professional waste disposal service.^[1]

- The recommended method of disposal for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.

Mandatory Visualizations

The following diagrams illustrate the key procedural workflows for the safe handling and disposal of **5-Bromo-2-methoxy-4-methylpyridine**.

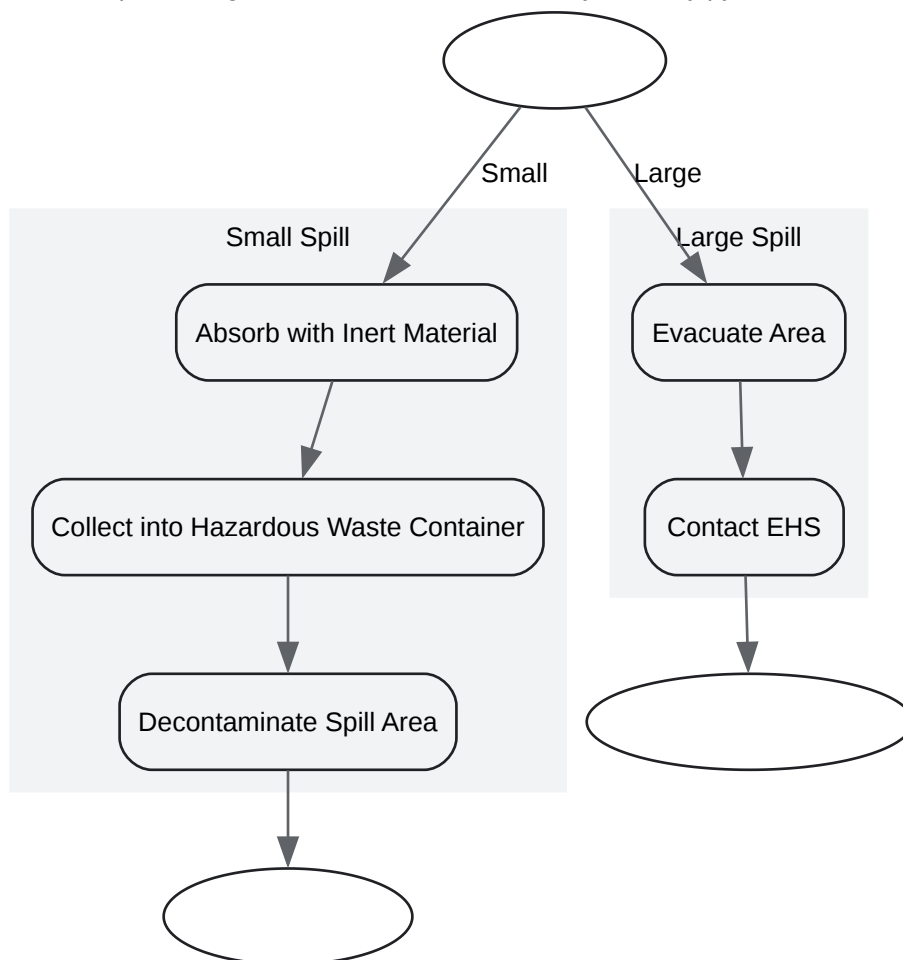
Disposal Workflow for 5-Bromo-2-methoxy-4-methylpyridine



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Caption: Disposal workflow for **5-Bromo-2-methoxy-4-methylpyridine**.

Spill Management for 5-Bromo-2-methoxy-4-methylpyridine



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- To cite this document: BenchChem. [Proper Disposal of 5-Bromo-2-methoxy-4-methylpyridine: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021950#5-bromo-2-methoxy-4-methylpyridine-proper-disposal-procedures>]

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